

Navigating the Synthesis of ortho-tolyl substituted Boc- β -alanine: A Technical Guide

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Compound of Interest

Compound Name: (S)-3-((tert-butoxycarbonyl)amino)-3-(o-tolyl)propanoic acid

Cat. No.: B1336542

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Executive Summary

Direct commercial availability of ortho-tolyl substituted Boc- β -alanine is highly limited to non-existent in standard chemical catalogs. This guide provides a comprehensive overview of a feasible synthetic route to obtain this compound, focusing on commercially available precursors and established chemical methodologies. The primary precursor, (R)-3-Amino-3-(o-tolyl)propanoic acid, has been identified as available from specialized suppliers, making the synthesis of the target molecule accessible for research and development purposes. This document outlines the necessary starting materials, a detailed experimental protocol for the final synthesis step, and a clear workflow to guide researchers in its preparation.

Commercial Availability of Key Precursors

While ortho-tolyl substituted Boc- β -alanine is not a stock item, a key precursor, (R)-3-Amino-3-(o-tolyl)propanoic acid, is available from a limited number of suppliers. This availability is crucial as it provides a direct starting point for the synthesis of the desired Boc-protected compound.

Table 1: Commercial Availability of (R)-3-Amino-3-(o-tolyl)propanoic acid

Supplier	Product Name	CAS Number	Purity	Quantity
CP Lab Safety	(R)-3-Amino-3-(o-tolyl)propanoic acid	752198-38-2	98%+	1 gram
Various R&D Suppliers	(R)-3-Amino-3-(o-tolyl)propanoic acid	752198-38-2	min 95%	1 gram

Note: Availability and pricing are subject to change. It is recommended to contact the suppliers directly for the most current information.

For context, the parent compound, Boc- β -alanine, is widely available from numerous commercial suppliers, indicating the maturity of the market for this fundamental building block.

Table 2: Representative Commercial Availability of Boc- β -alanine

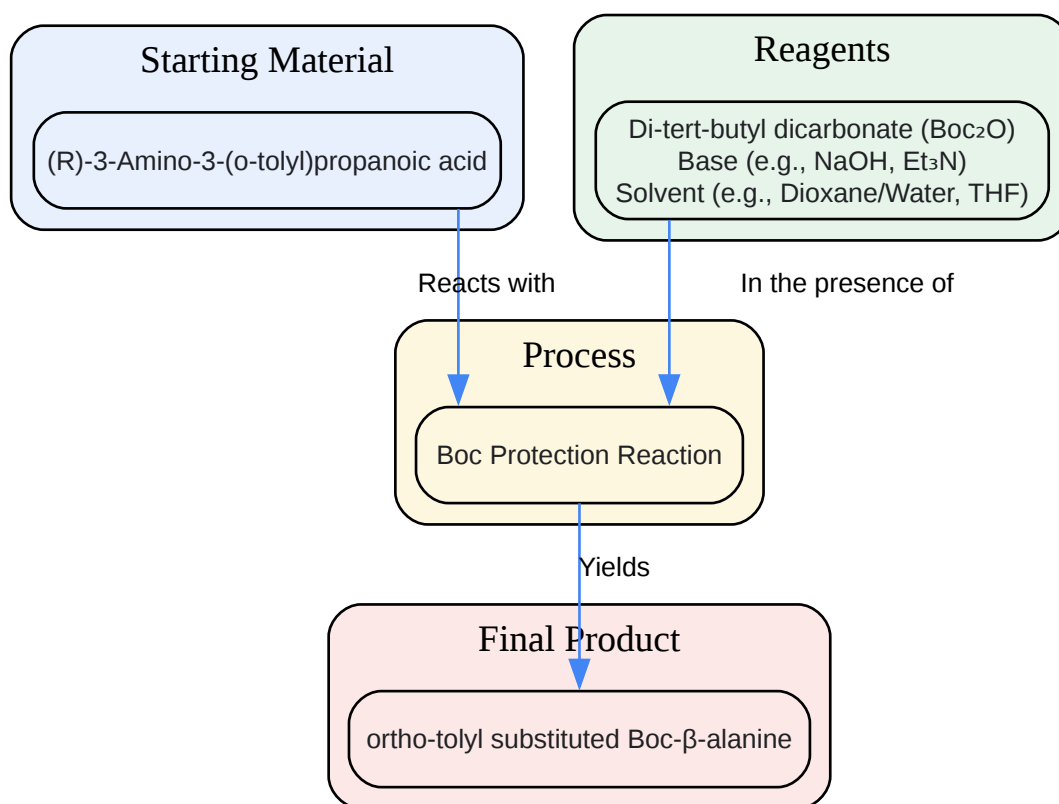
Supplier	CAS Number	Purity
Sigma-Aldrich	3303-84-2	$\geq 99.0\%$ (TLC)
BroadPharm	3303-84-2	$>95\%$
ChemPep	3303-84-2	$>98\%$
Ottokemi™	3303-84-2	99%

Proposed Synthetic Route

The most direct pathway to obtain ortho-tolyl substituted Boc- β -alanine is through the Boc-protection of the commercially available (R)-3-Amino-3-(o-tolyl)propanoic acid. This is a standard and high-yielding chemical transformation.

Synthetic Workflow

The proposed synthesis involves a single, well-established step: the protection of the amino group of (R)-3-Amino-3-(o-tolyl)propanoic acid using di-tert-butyl dicarbonate (Boc₂O) under basic conditions.



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Caption: Synthetic workflow for the preparation of ortho-tolyl substituted Boc-β-alanine.

Experimental Protocol: Boc Protection of (R)-3-Amino-3-(o-tolyl)propanoic acid

This protocol is a general guideline and may require optimization based on laboratory conditions and desired scale.

Materials:

- (R)-3-Amino-3-(o-tolyl)propanoic acid
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium hydroxide (NaOH) or Triethylamine (Et₃N)
- Dioxane and Water (or another suitable solvent system like THF)

- Hydrochloric acid (HCl) or Citric acid (for workup)
- Ethyl acetate (for extraction)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolution: In a round-bottom flask, dissolve (R)-3-Amino-3-(o-tolyl)propanoic acid (1 equivalent) in a 1:1 mixture of dioxane and water.
- Basification: Add sodium hydroxide (1.1 equivalents) or triethylamine (1.5 equivalents) to the solution and stir until all solids are dissolved.
- Addition of Boc_2O : To the stirred solution, add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise at room temperature.
- Reaction: Allow the reaction to stir at room temperature for 4-12 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup:
 - Once the reaction is complete, concentrate the mixture under reduced pressure to remove the dioxane.
 - Dilute the remaining aqueous solution with water and wash with ethyl acetate to remove any unreacted Boc_2O and byproducts.
 - Cool the aqueous layer in an ice bath and acidify to a pH of approximately 2-3 with a dilute solution of HCl or citric acid.
 - A white precipitate of the product should form.
- Extraction: Extract the acidified aqueous layer with ethyl acetate (3 x volumes).

- **Drying and Concentration:** Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate. Filter and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** The crude ortho-tolyl substituted Boc- β -alanine can be further purified by recrystallization or column chromatography if necessary.

Conclusion

While ortho-tolyl substituted Boc- β -alanine is not directly available from commercial chemical suppliers, a clear and feasible synthetic route exists starting from the commercially available precursor, (R)-3-Amino-3-(o-tolyl)propanoic acid. The Boc protection of this precursor is a standard, high-yielding reaction, making the target compound readily accessible for research and development activities. This guide provides the necessary information for researchers to source the starting material and successfully synthesize the desired molecule in a laboratory setting.

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